

Application Notes and Protocols for Mechanical Testing of Truliner® Dental Resins

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Compound of Interest

Compound Name: *truliner*

Cat. No.: *B1166193*

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These application notes provide detailed protocols for the preparation of "Original **Truliner®**" (a PMMA-based resin) and "New **Truliner®**" (a PEMA-based resin) samples for a variety of mechanical tests. The information is intended to assist in the evaluation of these materials for dental and other biomedical applications.

Material Overview

Truliner® products are widely used in dentistry for denture relining and repair. "Original **Truliner®**" is a Polymethyl Methacrylate (PMMA) based material, known for its rigidity and long-term stability.[1][2][3][4][5] "New **Truliner®**" is a Polyethyl Methacrylate (PEMA) based resin, offering a lower exothermic reaction during curing and improved flexibility.[6][7][8] Understanding the mechanical properties of these materials is crucial for predicting their clinical performance and for the development of new dental polymers.

Summary of Mechanical Properties

The following table summarizes the mechanical properties of "Original **Truliner®**" and "New **Truliner®**" as reported in the scientific literature. It is important to note that these values can be influenced by the specific testing methodology, specimen preparation, and storage conditions.

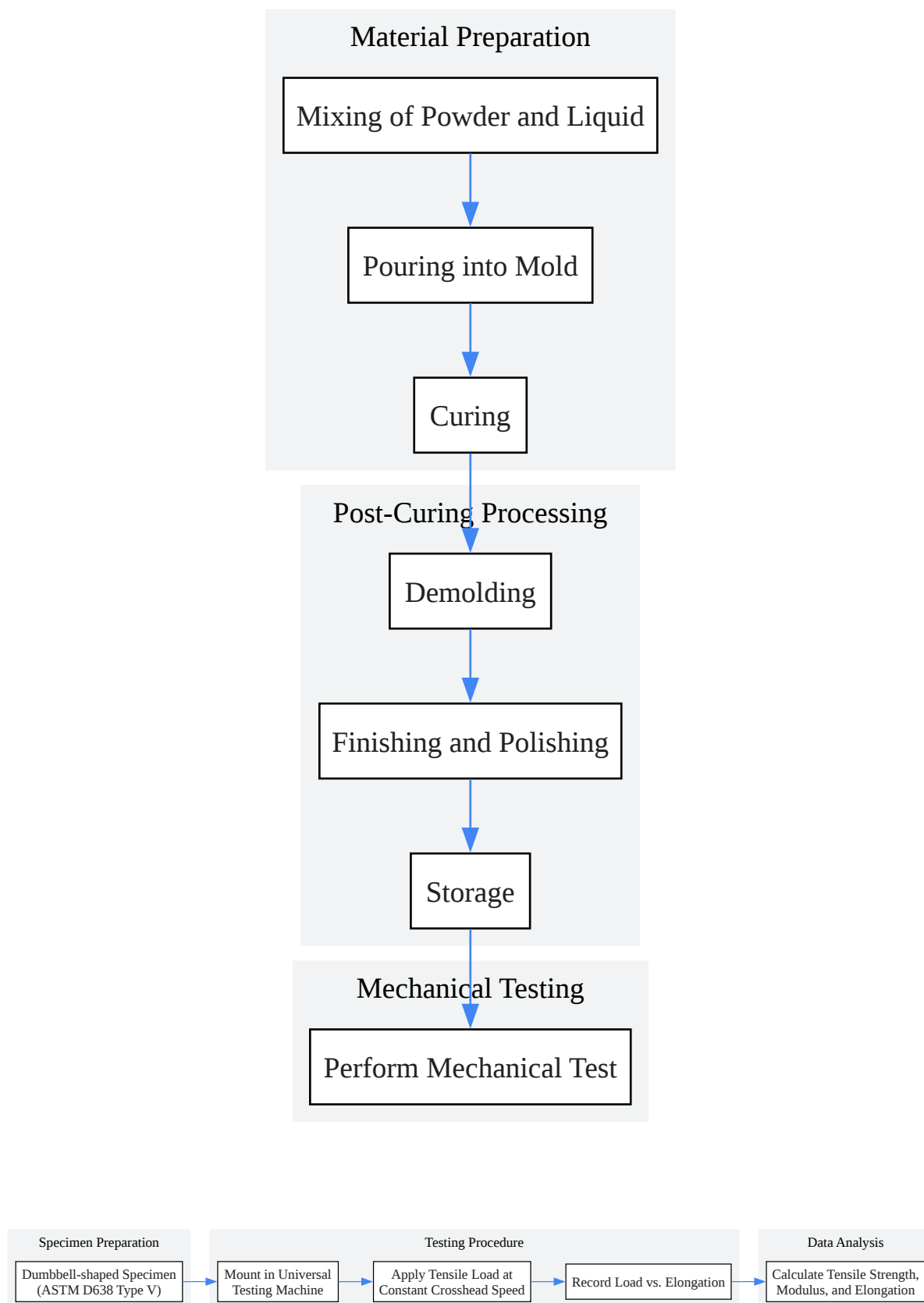
Mechanical Property	Original Truliner® (PMMA)	New Truliner® (PEMA)	Test Standard (Recommended)
Tensile Strength	25 - 40 MPa ^[9] ^[10]	20 - 35 MPa	ASTM D638
Flexural Strength	50 - 70 MPa ^[11]	40 - 60 MPa	ASTM D790, ISO 4049
Flexural Modulus	1.5 - 2.5 GPa ^[11]	1.0 - 2.0 GPa	ASTM D790, ISO 4049
Compressive Strength	70 - 90 MPa	60 - 80 MPa	ASTM D695
Impact Strength (Charpy)	Not widely reported	6.03 - 6.20 kJ/m ² ^[8]	ASTM D6110 / ISO 179
Fracture Toughness	Not widely reported	1.46 - 1.64 MPa.m ^{1/2} ^[12]	ASTM D5045 / ISO 13586

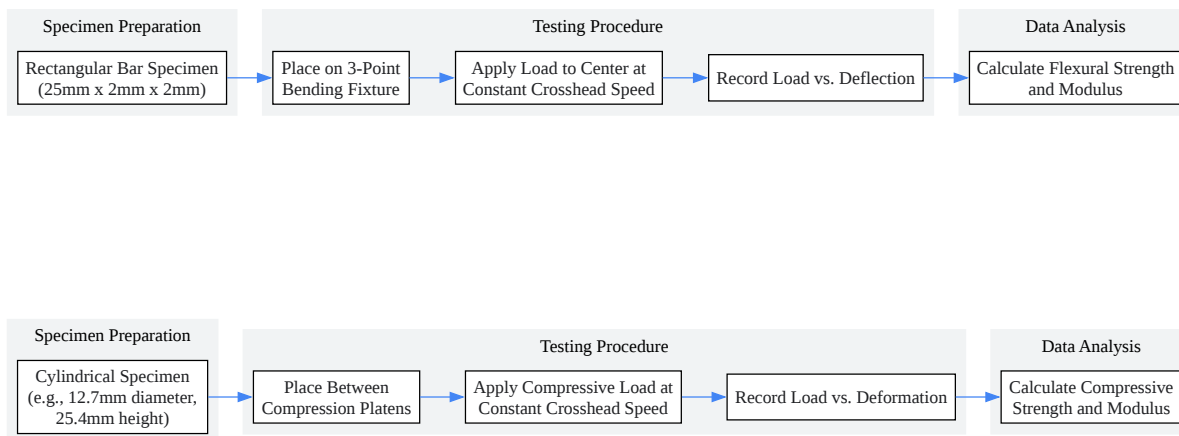
Experimental Protocols

Accurate and reproducible mechanical testing requires strict adherence to standardized procedures. The following protocols are based on ASTM and ISO standards and are adapted for the specific handling of **Truliner®** materials.

General Sample Preparation Workflow

The following diagram outlines the general workflow for preparing **Truliner®** specimens for mechanical testing.





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